

(4-Chlorophenyl)(3,4-dihydroxyphenyl)methanone: A Technical Safety and Toxicity Profile

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Compound of Interest

Compound Name: (4-Chlorophenyl)(3,4-dihydroxyphenyl)methanone

Cat. No.: B140492

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety and toxicity data for the chemical compound **(4-Chlorophenyl)(3,4-dihydroxyphenyl)methanone** (CAS No. 134612-84-3). Due to the limited specific toxicological data for this exact molecule, this document also includes information on structurally related benzophenone derivatives and standardized experimental protocols for key toxicity assessments. This approach allows for a predictive understanding of the compound's potential hazards and provides a framework for generating further safety data.

Chemical and Physical Properties

Property	Value	Source
CAS Number	134612-84-3	[1] [2] [3]
Molecular Formula	C13H9ClO3	[1] [3]
Molecular Weight	248.66 g/mol	[1] [3]
IUPAC Name	(4-chlorophenyl)(3,4-dihydroxyphenyl)methanone	[3]
SMILES	<chem>O=C(C1=CC=C(Cl)C=C1)C2=CC=C(O)C(O)=C2</chem>	[1]
Physical State	Solid	N/A

Hazard Identification and Classification

Based on available safety data sheets, **(4-Chlorophenyl)(3,4-dihydroxyphenyl)methanone** is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[3\]](#)

One supplier also classifies the compound under:

- Acute toxicity, oral (Category 4)
- Acute toxicity, dermal (Category 4)[\[4\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]

Quantitative Toxicological Data

Specific quantitative toxicity data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **(4-Chlorophenyl)(3,4-dihydroxyphenyl)methanone** are not readily available in the public domain. However, for a structurally similar compound, (4-chlorophenyl)-(3,4-dimethoxyphenyl)methanone, the following data has been reported:

- Oral LD50: > 5,000 mg/kg bw
- Dermal LD50: > 2,000 mg/kg bw[5]

It is important to note that the presence of free hydroxyl groups in the target compound compared to the methoxy groups in the analog could influence its toxicological profile.

Experimental Protocols for Toxicity Assessment

To generate robust safety and toxicity data for **(4-Chlorophenyl)(3,4-dihydroxyphenyl)methanone**, the following standardized OECD (Organisation for Economic Co-operation and Development) guidelines and common in vitro assays are recommended.

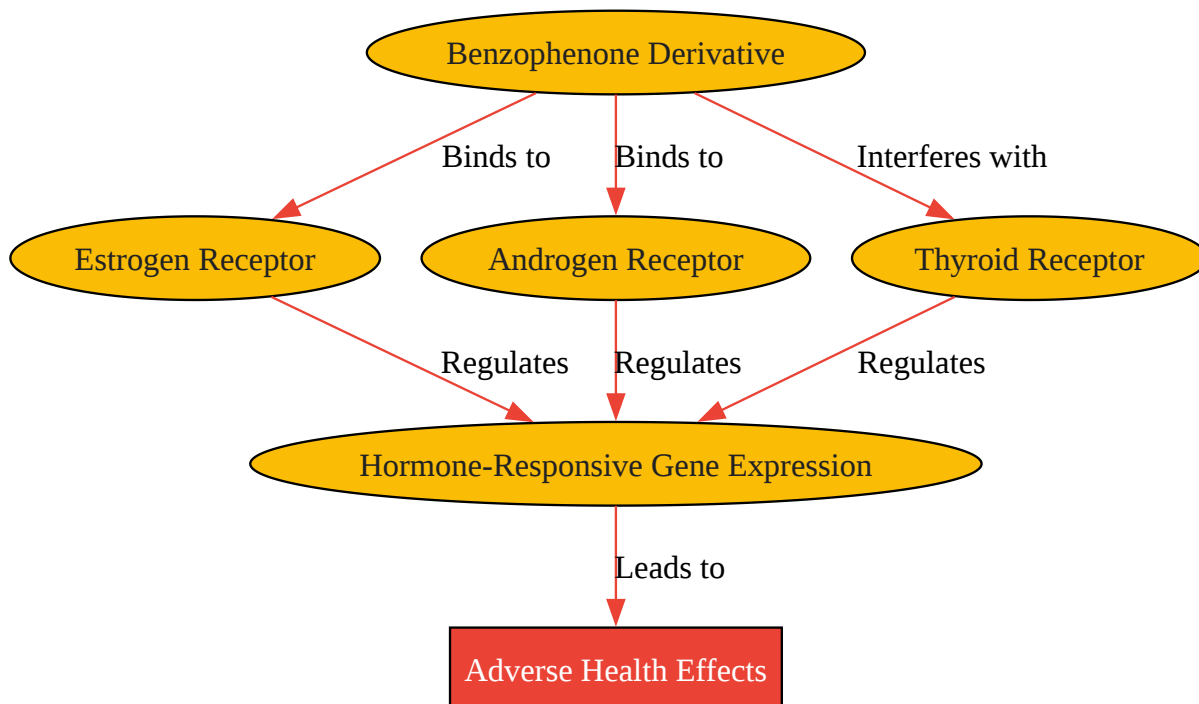
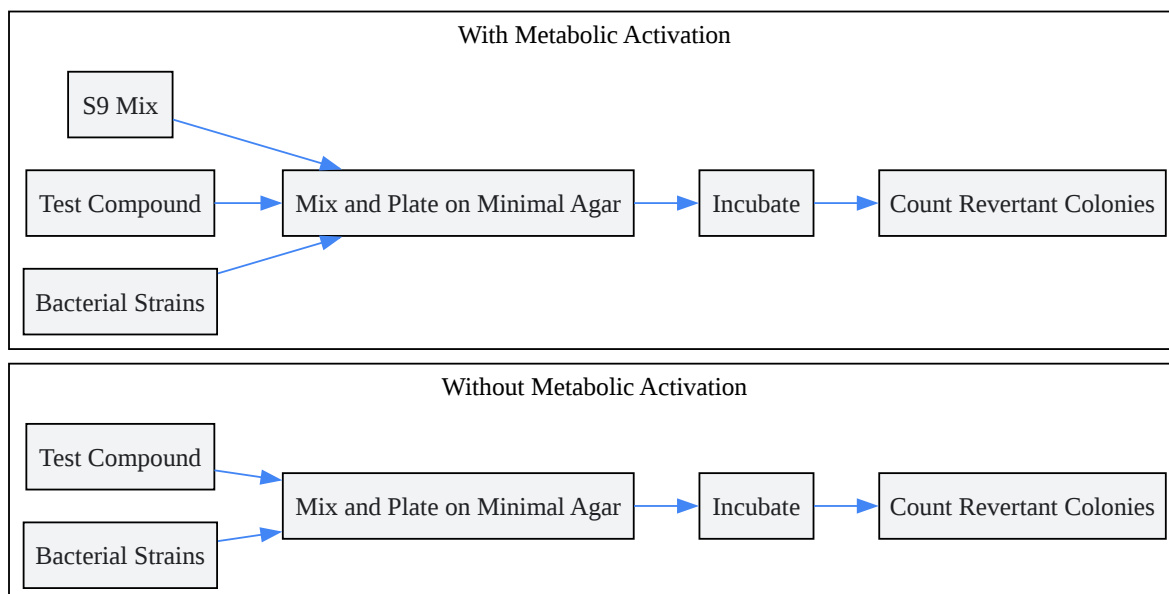
Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is a stepwise procedure using a reduced number of animals to classify a substance into a toxicity category based on oral administration.[6][7][8][9]

Methodology:

- Animal Selection: Healthy, young adult rodents (usually female rats) are used.[9]
- Housing and Fasting: Animals are housed in appropriate conditions and fasted overnight before dosing.[8]
- Dose Administration: The test substance is administered orally in a single dose. The starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[6]

- **Stepwise Procedure:** The test proceeds in a stepwise manner, with each step involving three animals. The outcome of each step (mortality or survival) determines the next step: whether to dose at a higher or lower level or to stop the test.[\[9\]](#)
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[\[7\]](#)
- **Pathology:** A gross necropsy is performed on all animals at the end of the observation period.



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